

# Technical Guide: Tetrabutylammonium Bromodiiodide (CAS: 3419-99-6)

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## Compound of Interest

Compound Name: *Tetrabutylammonium  
Bromodiiodide*

Cat. No.: *B1417920*

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Disclaimer: Publicly available information on **Tetrabutylammonium Bromodiiodide** is limited. This guide provides the available data and offers illustrative examples of related compounds to fulfill the content requirements.

## Introduction

**Tetrabutylammonium bromodiiodide** is a quaternary ammonium salt with the CAS number 3419-99-6. It is classified as a biochemical reagent and sees application in organic synthesis and life science research. While detailed experimental protocols and extensive research publications specifically citing this compound are scarce, its structure suggests potential utility as a reagent in synthetic chemistry, possibly as a source of electrophilic bromine or iodine, or as a phase-transfer catalyst in reactions involving halide anions.

## Physicochemical Data

The following table summarizes the available quantitative data for **Tetrabutylammonium Bromodiiodide**.

Property	Value	Reference
CAS Number	3419-99-6	[1][2]
Molecular Formula	C16H36BrI2N	[2]
Molecular Weight	576.18 g/mol	[2]

## Applications in Research and Development

**Tetrabutylammonium bromodiiodide** is primarily positioned as a biochemical reagent for research purposes.[2] Its applications are likely in the realm of organic synthesis, potentially in reactions such as:

- **Halogenation:** Acting as a source of iodine and bromine for the synthesis of halogenated organic compounds.
- **Catalysis:** Functioning as a phase-transfer catalyst, similar to the more widely documented Tetrabutylammonium bromide (TBAB), to facilitate reactions between reactants in different phases.
- **Synthesis of Heterocycles:** Potentially used in the synthesis of heterocyclic compounds, which are crucial scaffolds in drug discovery.

Due to the limited specific literature, the following sections provide a generalized experimental protocol and workflow based on the well-documented applications of the related compound, Tetrabutylammonium bromide (TBAB), as a phase-transfer catalyst in the synthesis of bioactive heterocycles. This is intended to be an illustrative example of the potential application of such quaternary ammonium salts.

## Illustrative Experimental Protocol: Phase-Transfer Catalyzed Synthesis of Pyrano[2,3-d]pyrimidinone Derivatives

This protocol is a generalized example of a multicomponent reaction catalyzed by a tetrabutylammonium salt in an aqueous medium.

Objective: To synthesize pyrano[2,3-d]pyrimidinone derivatives via a one-pot, three-component reaction.

Materials:

- Aromatic aldehyde (1 mmol)
- Malononitrile (1 mmol)
- Barbituric acid (1 mmol)
- Tetrabutylammonium salt (e.g., TBAB, 10 mol%)
- Water (5 mL)
- Ethanol (for recrystallization)
- Round-bottom flask (50 mL)
- Reflux condenser
- Magnetic stirrer and hotplate
- Buchner funnel and filter paper

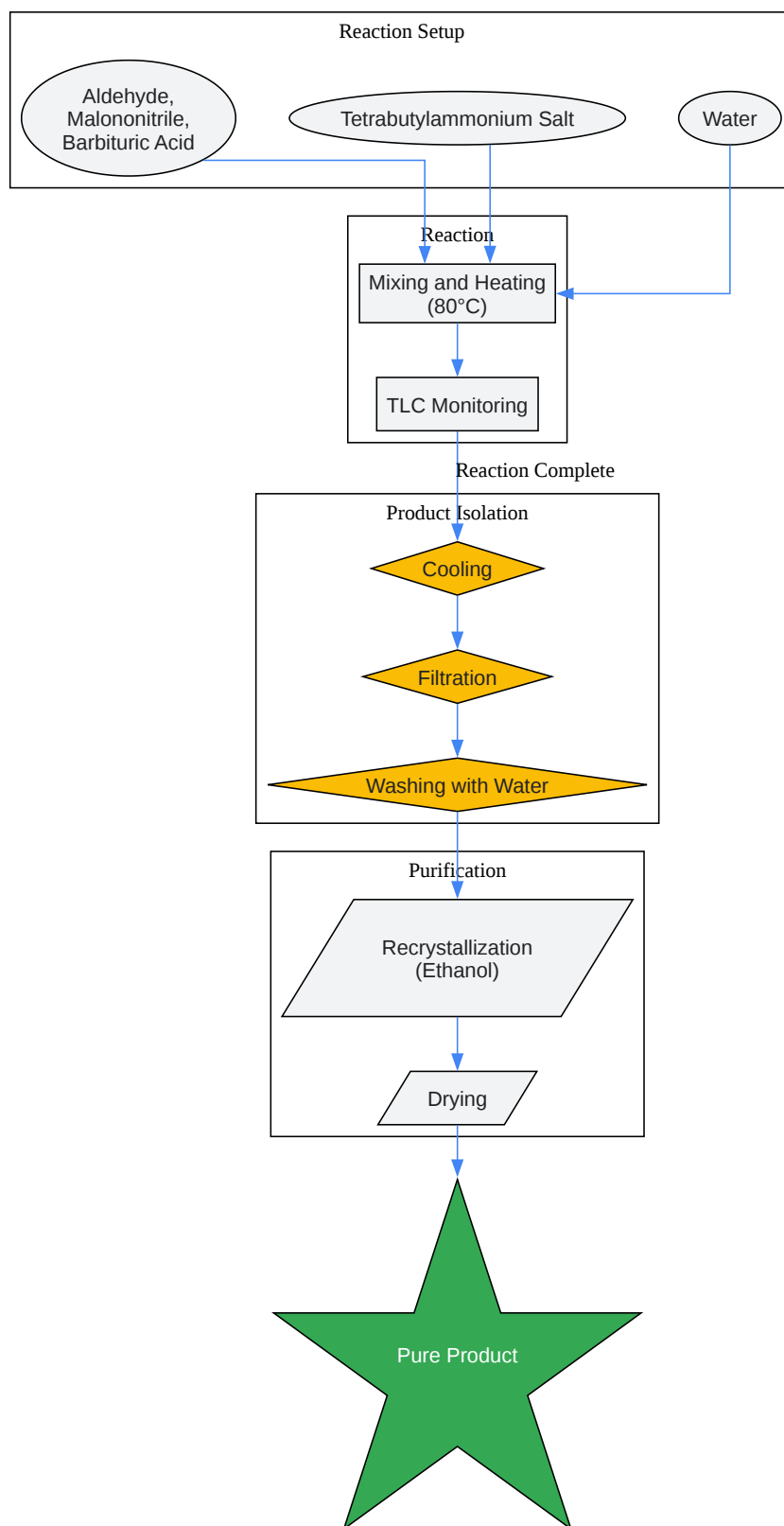
Procedure:

- A mixture of an aromatic aldehyde (1 mmol), malononitrile (1 mmol), barbituric acid (1 mmol), and a tetrabutylammonium salt (0.1 mmol) in water (5 mL) is placed in a 50 mL round-bottom flask.
- The reaction mixture is stirred at 80°C for the appropriate time as monitored by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, the mixture is cooled to room temperature.
- The solid product is collected by filtration using a Buchner funnel.
- The crude product is washed with cold water.

- The solid is then recrystallized from ethanol to afford the pure pyrano[2,3-d]pyrimidinone derivative.
- The final product is dried under vacuum and characterized by spectroscopic methods ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry).

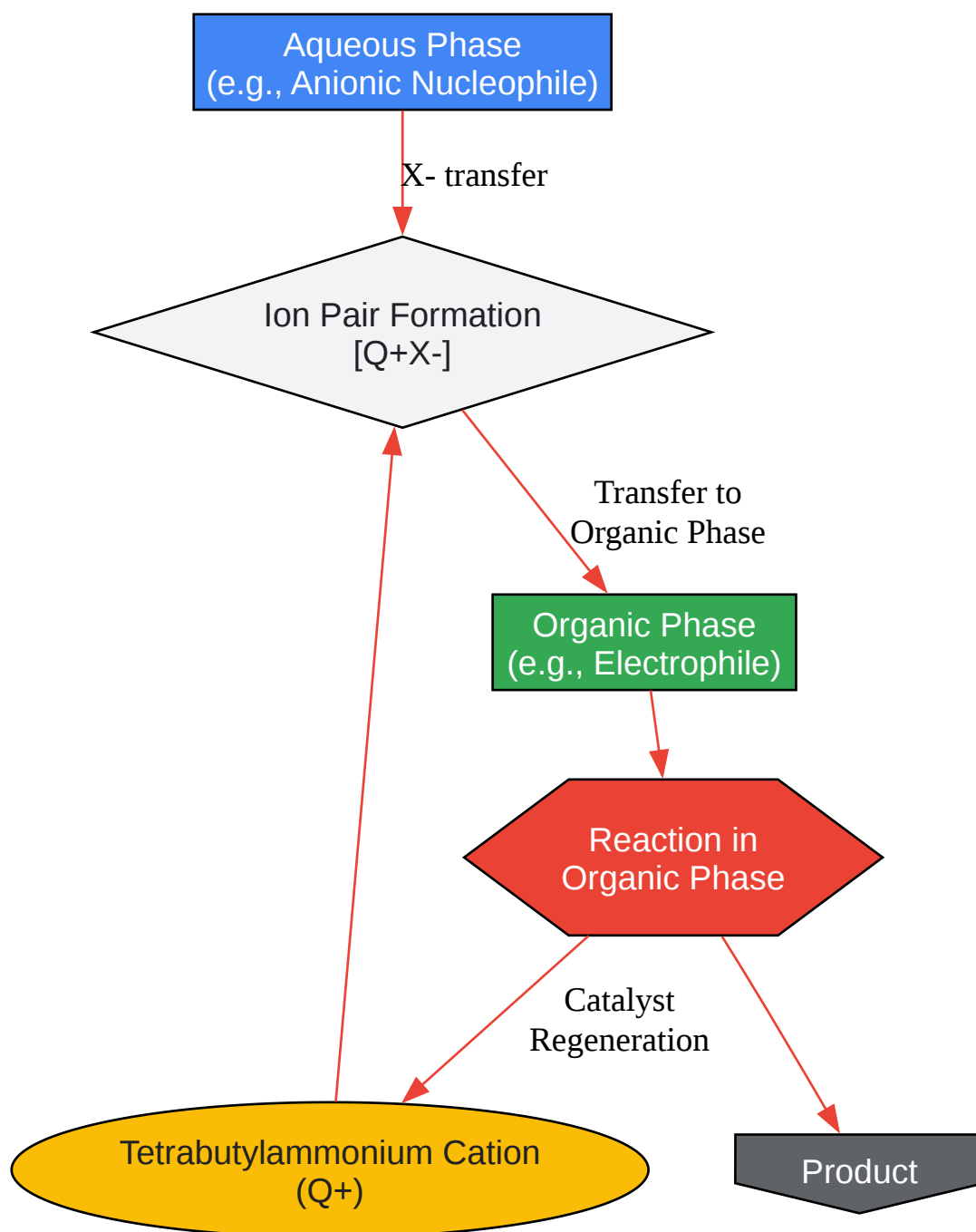
## Visualized Workflow and Logical Relationships

The following diagrams illustrate the general workflow for the synthesis and a plausible logical relationship in a phase-transfer catalyzed reaction.



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Caption: Experimental workflow for the synthesis of pyrano[2,3-d]pyrimidinones.



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Caption: Logical relationship in a phase-transfer catalyzed reaction.

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## References

- 1. Tetrabutylammonium bromide | CAS#:1643-19-2 | Chemsrce [chemsrc.com]
- 2. scbt.com [scbt.com]
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